

# Personal protective equipment for handling JNJ-8003

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: JNJ-8003  
Cat. No.: B12374965

[Get Quote](#)

## Essential Safety and Handling Guide for JNJ-8003

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **JNJ-8003**, a potent, orally active, non-nucleoside RSV polymerase inhibitor. The following procedural guidance is designed to ensure the safe handling, use, and disposal of this research chemical in a laboratory setting.

## Hazard Identification and Classification

**JNJ-8003** is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.

Signal Word: Warning

Hazard Pictograms:

- Health Hazard: For acute toxicity.
- Environmental Hazard: For aquatic toxicity.

## Personal Protective Equipment (PPE)

Due to the potent biological activity and limited publicly available safety data for **JNJ-8003**, a cautious approach to personal protection is paramount. The following PPE is mandatory when handling **JNJ-8003** in solid or solution form.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant gloves (e.g., Nitrile)
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified
Body Protection	Laboratory Coat	Fully buttoned
Respiratory Protection	Respirator	Recommended when handling the powder form to avoid inhalation. A NIOSH-approved N95 or higher-rated respirator should be used.

## Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to maintain the integrity of **JNJ-8003** and ensure a safe laboratory environment.

### Handling:

- Ventilation: Handle **JNJ-8003** in a well-ventilated area, preferably within a chemical fume hood, especially when working with the solid form to minimize inhalation risk.

- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin and eyes.
- **Aerosol and Dust Formation:** Avoid the formation of dust and aerosols.
- **Hygiene:** Do not eat, drink, or smoke in areas where **JNJ-8003** is handled. Wash hands thoroughly after handling.

## Storage:

- **Temperature:** Store the solid form of **JNJ-8003** at -20°C for long-term storage (months to years) or at 0-4°C for short-term storage (days to weeks). If in solvent, store at -80°C.
- **Container:** Keep the container tightly sealed.
- **Environment:** Store in a dry, dark, and well-ventilated place.

## First Aid Measures

In the event of exposure, follow these first aid procedures immediately:

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical attention.
Eye Contact	Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 15 minutes and seek prompt medical attention.
Inhalation	Move the exposed person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.

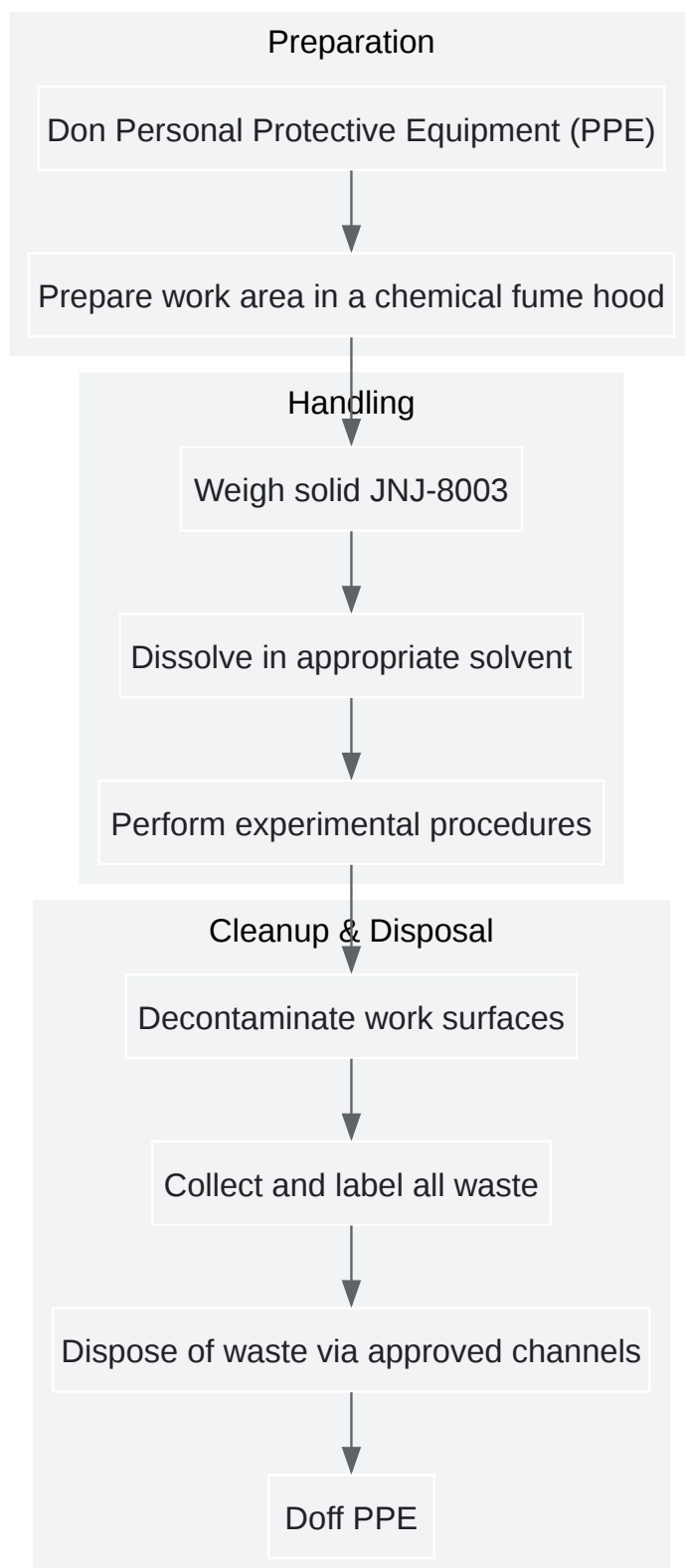
## Disposal Plan

**JNJ-8003** is very toxic to aquatic life with long-lasting effects. Therefore, it must be disposed of as hazardous waste.

- **Waste Collection:** Collect all waste containing **JNJ-8003** (including contaminated consumables) in a designated, labeled, and sealed container.
- **Disposal Route:** Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

## Experimental Workflow for Handling JNJ-8003

The following diagram outlines the standard workflow for safely handling **JNJ-8003** in a laboratory setting.

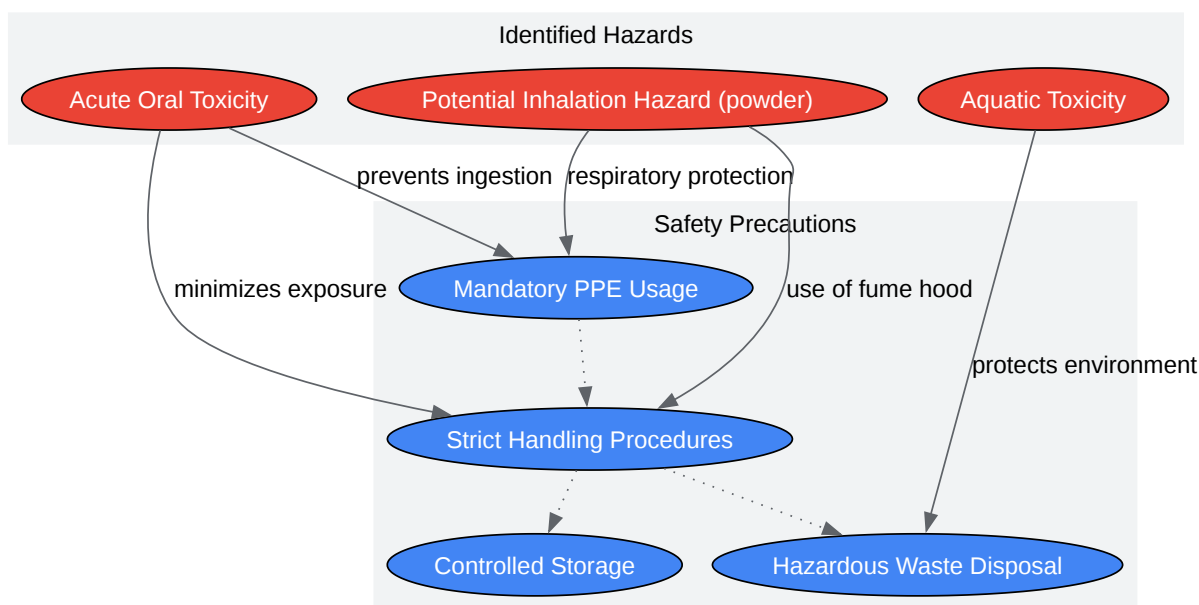


[Click to download full resolution via product page](#)

Caption: Standard operational workflow for handling **JNJ-8003**.

## Logical Relationship of Safety Measures

The following diagram illustrates the relationship between the identified hazards of **JNJ-8003** and the corresponding safety precautions.



[Click to download full resolution via product page](#)

Caption: Relationship between hazards and safety measures for **JNJ-8003**.

- To cite this document: BenchChem. [Personal protective equipment for handling JNJ-8003]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12374965#personal-protective-equipment-for-handling-jnj-8003\]](https://www.benchchem.com/product/b12374965#personal-protective-equipment-for-handling-jnj-8003)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)